

Safety, handling, and MSDS for 5-Bromo-1-benzofuran-2-carbaldehyde

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Compound of Interest

Compound Name: 5-Bromo-1-benzofuran-2-carbaldehyde

Cat. No.: B134391

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In-Depth Technical Guide: 5-Bromo-1-benzofuran-2-carbaldehyde

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety, handling, and Material Safety Data Sheet (MSDS) information for **5-Bromo-1-benzofuran-2-carbaldehyde** (CAS No. 23145-16-6). Adherence to these protocols is critical for ensuring a safe laboratory environment.

Chemical Identification and Physical Properties

5-Bromo-1-benzofuran-2-carbaldehyde is a halogenated heterocyclic building block used in various synthetic applications.^[1] It is typically a white to light yellow crystalline powder.^[2]

Property	Value	Reference
Molecular Formula	C ₉ H ₅ BrO ₂	[3]
Molecular Weight	225.04 g/mol	[3]
Appearance	White to light yellow crystalline powder	[2]
Melting Point	~129°C	[2]
Boiling Point	~312.4°C at atmospheric pressure	[2]
InChI	1S/C9H5BrO2/c10-7-1-2-9-6(3-7)4-8(5-11)12-9/h1-5H	[3]
SMILES	Brc1ccc2oc(C=O)cc2c1	[3]

Hazard Identification and Classification

This chemical is considered hazardous and requires careful handling.[4] The primary hazards are related to irritation and acute toxicity.

Hazard Classification	Category	GHS Code	Signal Word
Acute Toxicity, Oral	4	H302	Warning
Serious Eye Damage/Eye Irritation	2	H319	Warning
Skin Corrosion/Irritation	2	-	Warning
Specific target organ toxicity (single exposure)	3	-	Warning

Hazard Statements:

- H302: Harmful if swallowed.[3][5]
- H319: Causes serious eye irritation.[3][4][5]
- Causes skin irritation.[4]
- May cause respiratory irritation.[4]

GHS Pictogram:

- GHS07: Exclamation mark[3][5]

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize risk.

Handling:

- Avoid contact with skin, eyes, and clothing.[4]
- Do not ingest or inhale.[4]
- Avoid dust formation.[4]
- Use only in a well-ventilated area, preferably within a chemical fume hood.[6]
- Wash hands thoroughly after handling.[7]
- Keep away from incompatible materials such as strong oxidizing agents, strong bases, amines, and reducing agents.[4]

Storage:

- Keep container tightly closed in a dry and well-ventilated place.[7][8]
- Store in a cool place. Some sources recommend refrigeration.[8][9]
- Keep away from heat and sources of ignition.[4]

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory when handling this compound.[\[6\]](#)

Situation	Eye/Face Protection	Hand Protection	Respiratory Protection	Body Protection
Weighing/Handling Solid	Tightly fitting safety goggles with side-shields. [6]	Chemical-impermeable gloves (e.g., Nitrile rubber). [6]	N95 (US) or equivalent dust mask. Use a full-face respirator if exposure limits are exceeded or irritation is experienced. [6]	Standard lab coat. [6]
Preparing Solutions	Tightly fitting safety goggles with side-shields. A face shield is recommended if splashing is likely. [6]	Chemical-impermeable gloves. [6]	Work within a certified chemical fume hood to avoid inhaling vapors. [6]	Chemical-resistant lab coat or apron over a standard lab coat. [6]
Running Reactions	Tightly fitting safety goggles with side-shields. [6]	Chemical-impermeable gloves. [6]	All operations should be conducted within a chemical fume hood. [6]	Standard lab coat. [6]

Emergency Procedures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Measures
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. If eye irritation persists, get medical advice/attention. [4] [7]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician. Remove and wash contaminated clothing before reuse. [4] [7]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur. [4]
Ingestion	Clean mouth with water and drink afterwards plenty of water. Get medical attention if symptoms occur. [4]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[\[8\]](#)
- Hazardous Combustion Products: Carbon monoxide (CO), carbon dioxide (CO₂), hydrogen halides, and bromine.[\[4\]](#)
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[\[4\]](#)

Accidental Release Measures:

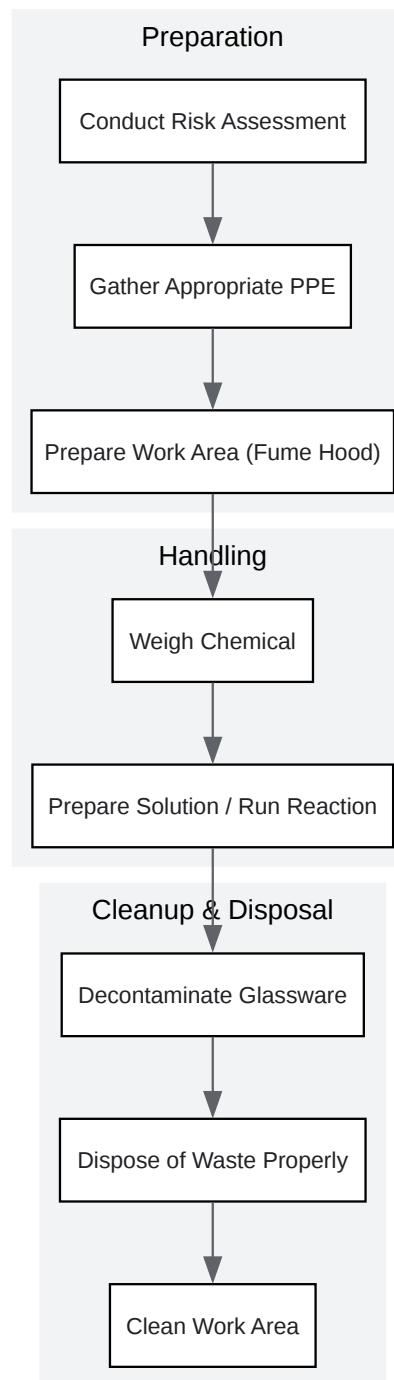
- Ensure adequate ventilation.[\[4\]](#)
- Wear appropriate personal protective equipment.[\[4\]](#)
- Sweep up and shovel into suitable containers for disposal.[\[4\]](#)

- Keep in suitable, closed containers for disposal.[\[4\]](#)

Experimental Protocols & Workflows

While specific experimental protocols for this compound are proprietary and application-dependent, a general workflow for handling hazardous chemicals in a laboratory setting is outlined below.

General Workflow for Handling Hazardous Chemicals

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Caption: General laboratory workflow for handling hazardous chemicals.

Toxicological and Ecological Information

Detailed toxicological properties have not been fully investigated.^[8] It is classified as WGK 3, which indicates it is highly hazardous to water.^{[3][5]} Therefore, it should not be released into the environment.^[8]

This technical guide is intended for use by qualified individuals trained in chemical handling. Always refer to the most current Safety Data Sheet (SDS) from your supplier before use.

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